

Application Notes and Protocols: 5-Methylisoxazole-3-carbonitrile in Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Methylisoxazole-3-carbonitrile

Cat. No.: B1325030

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylisoxazole-3-carbonitrile is a versatile heterocyclic building block in medicinal chemistry. Its isoxazole core is a privileged scaffold found in numerous biologically active compounds and approved drugs. The nitrile functionality serves as a valuable synthetic handle, readily convertible to other key functional groups such as carboxylic acids and amides, which are frequently utilized in the construction of pharmacologically active molecules. This document provides an overview of its applications, key synthetic transformations, and detailed experimental protocols for the preparation of derivatives with therapeutic potential.

Key Applications in Drug Discovery

The 5-methylisoxazole-3-yl moiety is a key component in a variety of therapeutic agents, demonstrating a broad spectrum of biological activities. While direct applications of the carbonitrile are less reported, its role as a precursor to the corresponding carboxylic acid and carboxamide is well-established in the development of:

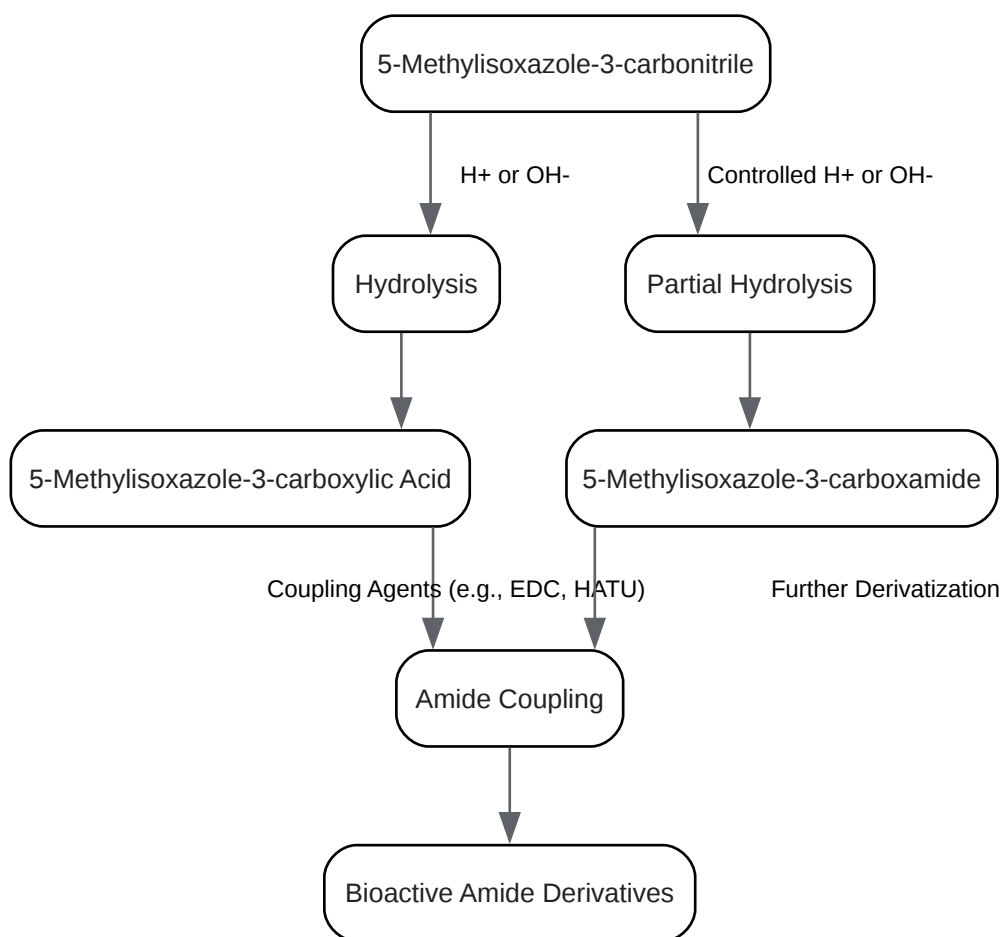
- **Antitubercular Agents:** Carboxamide derivatives of 5-methylisoxazole have shown significant activity against *Mycobacterium tuberculosis*.

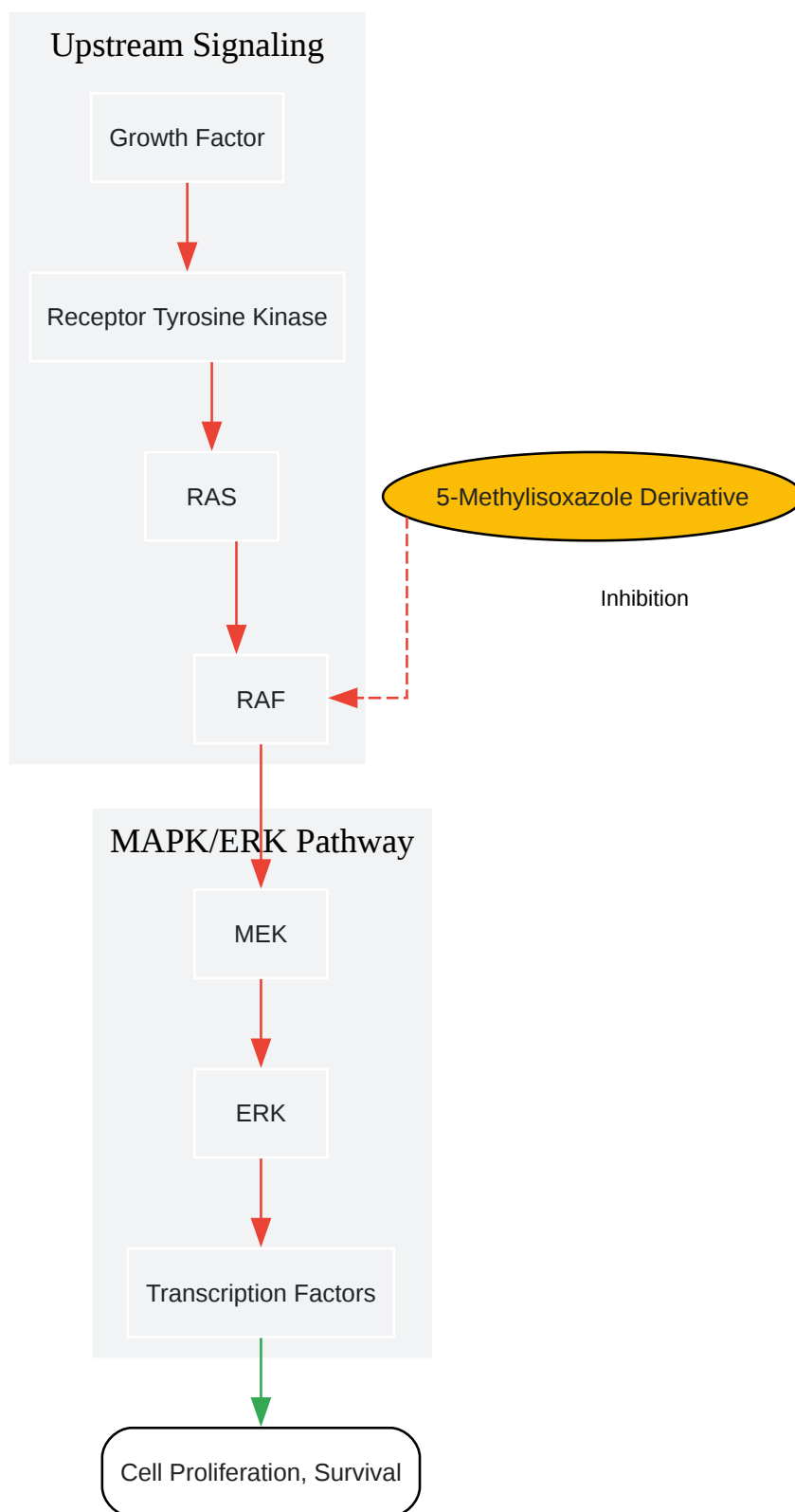
- **Kinase Inhibitors:** The scaffold is utilized in the design of inhibitors for kinases such as Raf kinase, which are implicated in cancer signaling pathways.
- **Anti-inflammatory Agents:** The related scaffold, 5-methylisoxazole-4-carboxamide, is the basis for the disease-modifying antirheumatic drug (DMARD), leflunomide. While a regioisomer, the synthetic strategies and biological relevance are informative.

Synthetic Utility and Key Transformations

5-Methylisoxazole-3-carbonitrile is a valuable intermediate primarily due to the reactivity of the nitrile group. The key transformations involve its hydrolysis to either the corresponding carboxylic acid or carboxamide, which are then used in subsequent coupling reactions to generate diverse libraries of compounds.

Workflow for the Utilization of 5-Methylisoxazole-3-carbonitrile





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